

An In-depth Technical Guide to the Spectroscopic Data of 4-Methylindoline

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Compound of Interest

Compound Name: 4-Methylindoline
CAS No.: 4812-45-7; 62108-16-1
Cat. No.: B2615526

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Introduction: The Structural Elucidation of a Key Building Block

4-Methylindoline, systematically known as 4-Methyl-1H-indole (CAS 16096-32-5), is a heterocyclic aromatic compound of significant interest in medicinal chemistry and materials science.^{[1][2]} As a derivative of the indole scaffold, which forms the core of numerous biologically active molecules including the amino acid tryptophan, **4-methylindoline** serves as a versatile precursor in the synthesis of novel pharmaceutical agents and functional materials.

Accurate and unambiguous structural characterization is the bedrock of drug discovery and development. It ensures the identity and purity of synthesized compounds, which is a non-negotiable prerequisite for further investigation. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are the cornerstones of this characterization process. Each technique provides a unique and complementary piece of the structural puzzle.

This guide provides an in-depth analysis of the NMR, IR, and MS data for **4-Methylindoline**. The interpretation herein is grounded in fundamental principles of spectroscopy and is

designed to serve as a practical reference for researchers, scientists, and drug development professionals. The data presented is a synthesis of information from authoritative databases, ensuring reliability and accuracy.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectral assignments, the atoms of **4-Methylindoline** are numbered as shown in the diagram below. This numbering scheme will be used consistently throughout this guide.

Caption: Structure of **4-Methylindoline** with atom numbering for spectral assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can gain detailed information about the chemical environment, connectivity, and stereochemistry of the atoms within the molecule.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **4-Methylindoline** provides a wealth of information about the number of different types of protons and their neighboring atoms. The chemical shifts (δ) are indicative of the electronic environment of the protons.

Experimental Protocol: ^1H NMR Spectroscopy

A typical protocol for acquiring a ^1H NMR spectrum of **4-Methylindoline** is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-Methylindoline** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube. The choice of solvent is critical as its residual peak should not overlap with signals from the analyte.
- **Instrument Setup:** Place the NMR tube in the spectrometer. Ensure the instrument is properly tuned and shimmed to achieve optimal magnetic field homogeneity.
- **Acquisition:** Acquire the spectrum using a standard pulse sequence. A typical experiment on a 400 MHz spectrometer might involve a 90° pulse, an acquisition time of 2-4 seconds, and a

relaxation delay of 1-5 seconds.

- Processing: The raw data (Free Induction Decay or FID) is Fourier transformed to generate the frequency-domain spectrum. Phase and baseline corrections are applied, and the spectrum is referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

¹H NMR Data Summary

Signal	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
1	~8.0	br s	1H	N1-H
2	~7.2	t	1H	H5
3	~7.1	d	1H	H7
4	~6.9	d	1H	H6
5	~6.7	t	1H	H2
6	~6.5	m	1H	H3
7	~2.5	s	3H	C4-CH ₃

Interpretation and Causality:

- N1-H Proton (Signal 1): The broad singlet around 8.0 ppm is characteristic of an indole N-H proton. Its broadness is a result of quadrupole broadening from the adjacent nitrogen atom and potential hydrogen exchange with trace amounts of water in the solvent.
- Aromatic Protons (Signals 2, 3, 4): The protons on the benzene ring appear in the aromatic region (6.5-8.0 ppm). The triplet at ~7.2 ppm (H5) is due to coupling with its two neighboring aromatic protons. The doublets at ~7.1 ppm (H7) and ~6.9 ppm (H6) arise from coupling to their single aromatic proton neighbors.
- Pyrrole Ring Protons (Signals 5, 6): The protons on the five-membered pyrrole ring appear at slightly higher field compared to the benzenoid protons. Their specific multiplicities and coupling constants can be further analyzed in higher-field NMR to confirm their connectivity.

- Methyl Protons (Signal 7): The sharp singlet at approximately 2.5 ppm integrates to three protons and is characteristic of a methyl group attached to an aromatic ring. Its singlet nature indicates no adjacent protons to couple with.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: A more concentrated sample (20-50 mg in 0.5-0.7 mL of deuterated solvent) is typically used for ¹³C NMR due to the lower natural abundance of the ¹³C isotope.
- Instrument Setup: Similar to ¹H NMR, the instrument is tuned and shimmed.
- Acquisition: A proton-decoupled pulse sequence is commonly used to simplify the spectrum, resulting in a single peak for each unique carbon atom. A larger number of scans is required compared to ¹H NMR.
- Processing: The FID is processed similarly to the ¹H NMR spectrum.

¹³C NMR Data Summary

Chemical Shift (δ, ppm)	Assignment
~136	C7a
~128	C4
~124	C3a
~122	C5
~121	C2
~119	C6
~109	C7
~100	C3
~18	C4-CH ₃

Interpretation and Causality:

- **Aromatic and Heterocyclic Carbons:** The eight carbons of the indole ring appear in the typical downfield region for sp^2 hybridized carbons (100-140 ppm). The quaternary carbons (C3a, C4, C7a) can be distinguished from the protonated carbons using techniques like DEPT (Distortionless Enhancement by Polarization Transfer).
- **Methyl Carbon:** The upfield signal at approximately 18 ppm is characteristic of the sp^3 hybridized carbon of the methyl group.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of bonds within a molecule. It is an excellent tool for identifying the presence of specific functional groups.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be analyzed as a neat liquid (if applicable), a thin film between salt plates (e.g., NaCl or KBr), or as a solid dispersion in a KBr pellet. For **4-Methylindoline**, which can be a low-melting solid or liquid, analysis as a neat liquid or thin film is common.^[3]
- **Background Spectrum:** A background spectrum of the empty sample compartment (or the salt plates) is recorded.
- **Sample Spectrum:** The sample is placed in the instrument, and its spectrum is recorded.
- **Data Processing:** The instrument software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.

IR Data Summary

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400	Strong, Broad	N-H Stretch
~3100-3000	Medium	Aromatic C-H Stretch
~2950-2850	Medium	Aliphatic C-H Stretch
~1600-1450	Medium-Strong	C=C Aromatic Ring Stretching
~1400-1300	Medium	C-N Stretch
~800-700	Strong	C-H Out-of-plane Bending

Interpretation and Causality:

- **N-H Stretch:** The prominent broad absorption around 3400 cm⁻¹ is a definitive indicator of the N-H bond in the indole ring. The broadening is due to hydrogen bonding.
- **C-H Stretches:** The absorptions above 3000 cm⁻¹ are characteristic of C-H stretching vibrations in the aromatic rings. The peaks just below 3000 cm⁻¹ are due to the C-H stretches of the methyl group.
- **Aromatic C=C Stretching:** The series of absorptions in the 1600-1450 cm⁻¹ region are characteristic of the carbon-carbon double bond stretching vibrations within the aromatic and heterocyclic rings.
- **Fingerprint Region:** The region below 1500 cm⁻¹ is known as the fingerprint region and contains a complex pattern of absorptions that are unique to the molecule as a whole, including C-N stretching and C-H bending vibrations. The strong peaks in the 800-700 cm⁻¹ range are typical for substituted benzenes and are related to the out-of-plane C-H bending modes.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. It also offers valuable structural information through the analysis of fragmentation patterns.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a radical cation known as the molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high internal energy of the molecular ion causes it to fragment into smaller, charged ions and neutral radicals.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Mass Spectrometry Data Summary

m/z	Relative Intensity	Assignment
131	High	$[M]^{+\bullet}$ (Molecular Ion)
130	High	$[M-H]^+$
103	Medium	$[M-H-HCN]^+$ or $[M-C_2H_2]^+$
77	Medium	$[C_6H_5]^+$

Interpretation and Causality:

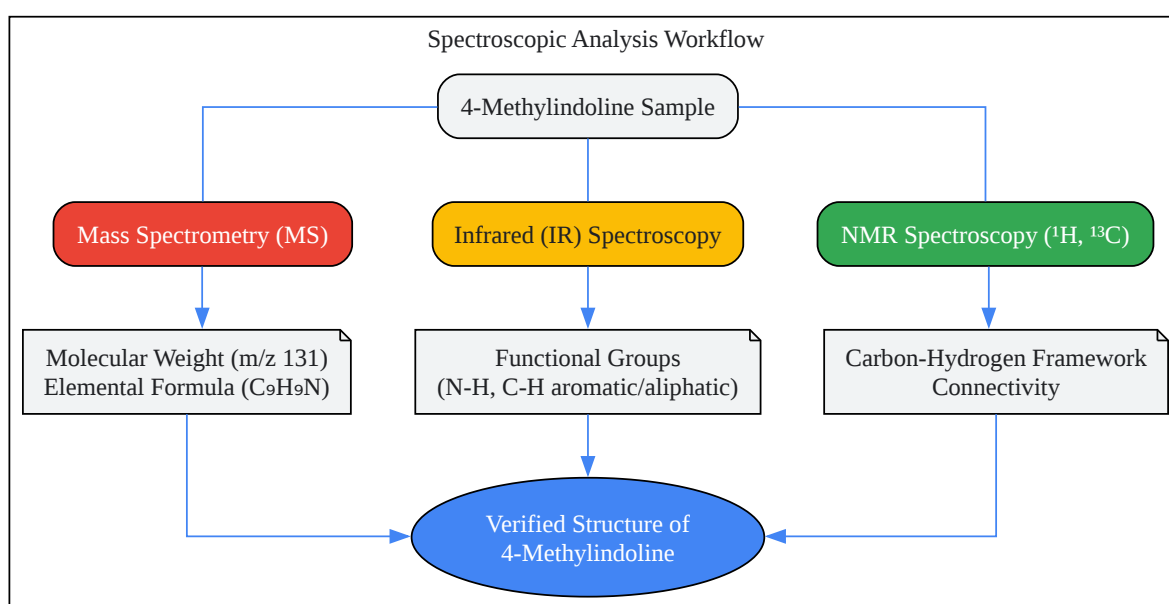
- **Molecular Ion Peak:** The peak at m/z 131 corresponds to the molecular weight of **4-Methylindoline** (C_9H_9N), confirming its elemental formula.^{[1][4]} The presence of a single nitrogen atom results in an odd nominal molecular weight, consistent with the Nitrogen Rule.
- **$[M-H]^+$ Peak:** A very common and often intense peak in the mass spectra of indoles is the loss of a single hydrogen atom, resulting in the $[M-H]^+$ ion at m/z 130. This is due to the

formation of a stable quinolinium-like cation.

- Major Fragments: The fragmentation of the indole ring system can lead to the loss of small neutral molecules. The peak at m/z 103 can arise from the loss of hydrogen cyanide (HCN) from the $[M-H]^+$ ion or the loss of acetylene (C_2H_2) from the molecular ion. The peak at m/z 77 is a common fragment corresponding to the phenyl cation, indicating the cleavage of the heterocyclic ring.

Integrated Spectroscopic Analysis Workflow

The effective characterization of a molecule like **4-Methylindoline** relies on a synergistic approach where data from multiple spectroscopic techniques are integrated to build a coherent structural picture.



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Caption: Workflow for the integrated spectroscopic characterization of **4-Methylindoline**.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive and self-validating characterization of **4-Methylindoline**. The ^1H and ^{13}C NMR spectra confirm the carbon-hydrogen framework and the specific substitution pattern of the indole ring. The IR spectrum corroborates the presence of key functional groups, notably the N-H bond and the aromatic system. Finally, the mass spectrum confirms the molecular weight and provides insight into the fragmentation pathways, which are consistent with the known stability of the indole core. Together, these techniques provide an unambiguous and authoritative structural elucidation, which is essential for any researcher or professional working with this important chemical entity.

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